

(Ethylthio)acetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Ethylthio)acetic acid

Cat. No.: B1294407

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CAS Number: 627-04-3

This technical guide provides an in-depth overview of **(Ethylthio)acetic acid**, a versatile organic compound with applications in chemical synthesis and research. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety data, and synthesis.

Chemical and Physical Properties

(Ethylthio)acetic acid, also known as 2-(Ethylthio)acetic acid or S-Ethylthioglycolic acid, is a carboxylic acid containing a thioether functional group.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H8O2S	[1]
Molecular Weight	120.17 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	117-118 °C at 11 mmHg	
Melting Point	-8.5 °C	
Density	1.149 g/cm³	
Refractive Index	1.4860	
pKa	3.84 ± 0.10	
InChI Key	VJIKFWJCVWFZIN- UHFFFAOYSA-N	
SMILES	CCSCC(=O)O	

Safety and Hazard Information

(Ethylthio)acetic acid is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a laboratory or industrial setting.

GHS Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

GHS Pictograms:



Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.

Precautionary Statements:

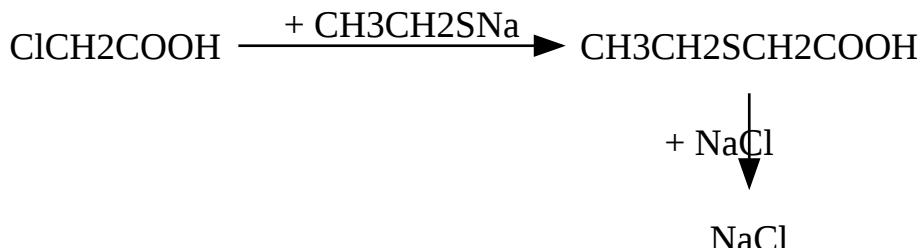
- Prevention: P260, P264, P271, P280
- Response: P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363
- Storage: P403+P233, P405
- Disposal: P501

For detailed safety information, please refer to the Safety Data Sheet (SDS) from a certified supplier.

Synthesis

A common method for the synthesis of **(Ethylthio)acetic acid** involves the nucleophilic substitution of a haloacetic acid or its ester with an ethanethiolate salt. A representative experimental protocol is provided below.

Reaction Scheme:



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Figure 1: Synthesis of **(Ethylthio)acetic acid**.

Experimental Protocol: Synthesis of **(Ethylthio)acetic acid**

This protocol is a general representation and may require optimization based on laboratory conditions and available reagents.

Materials:

- Chloroacetic acid
- Sodium ethoxide
- Ethanethiol
- Anhydrous ethanol
- Diethyl ether
- Hydrochloric acid (HCl)
- Sodium sulfate (anhydrous)

Procedure:

- Preparation of Sodium Ethanethiolate: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium ethoxide in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon). To this solution, slowly add an equimolar amount of ethanethiol. The reaction is exothermic and may require cooling to maintain a controlled temperature. Stir the mixture for 30 minutes to ensure complete formation of sodium ethanethiolate.
- Reaction with Chloroacetic Acid: In a separate flask, dissolve chloroacetic acid in anhydrous ethanol. Slowly add this solution to the freshly prepared sodium ethanethiolate solution.
- Reflux: Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure. To the residue, add a sufficient amount of water to dissolve the sodium chloride byproduct. Acidify the aqueous solution with dilute hydrochloric acid to a pH of approximately 2. This will protonate the carboxylate to form the desired carboxylic acid.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic extracts.
- Drying and Evaporation: Dry the combined organic layer over anhydrous sodium sulfate. Filter to remove the drying agent and evaporate the solvent under reduced pressure to obtain the crude **(Ethylthio)acetic acid**.
- Purification: The crude product can be further purified by vacuum distillation.

Analytical Methods

The characterization and quantification of **(Ethylthio)acetic acid** can be performed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum is expected to show a triplet for the methyl protons (CH_3), a quartet for the methylene protons adjacent to the sulfur (SCH_2CH_3), a singlet for the

methylene protons adjacent to the carbonyl group (SCH_2COOH), and a broad singlet for the carboxylic acid proton (COOH).

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the methyl carbon, both methylene carbons, and the carbonyl carbon.

Mass Spectrometry (MS):

Mass spectrometry can be used to confirm the molecular weight of **(Ethylthio)acetic acid**. The fragmentation pattern can provide additional structural information.

Chromatography:

- Gas Chromatography (GC): Derivatization of the carboxylic acid group (e.g., to its methyl or ethyl ester) may be necessary for GC analysis.
- High-Performance Liquid Chromatography (HPLC): HPLC is a suitable method for the direct analysis of **(Ethylthio)acetic acid**, typically using a reversed-phase column and an acidic mobile phase.

Applications in Research and Drug Development

Thioether-containing carboxylic acids are important building blocks in organic synthesis and have been utilized in the development of various biologically active molecules. The presence of both a carboxylic acid and a thioether functionality allows for diverse chemical modifications, making **(Ethylthio)acetic acid** a valuable intermediate for creating more complex molecular architectures. While specific signaling pathways directly modulated by **(Ethylthio)acetic acid** are not extensively documented in publicly available literature, its structural motifs are present in compounds investigated for various therapeutic areas.

Potential Logical Workflow for Investigating Biological Activity:

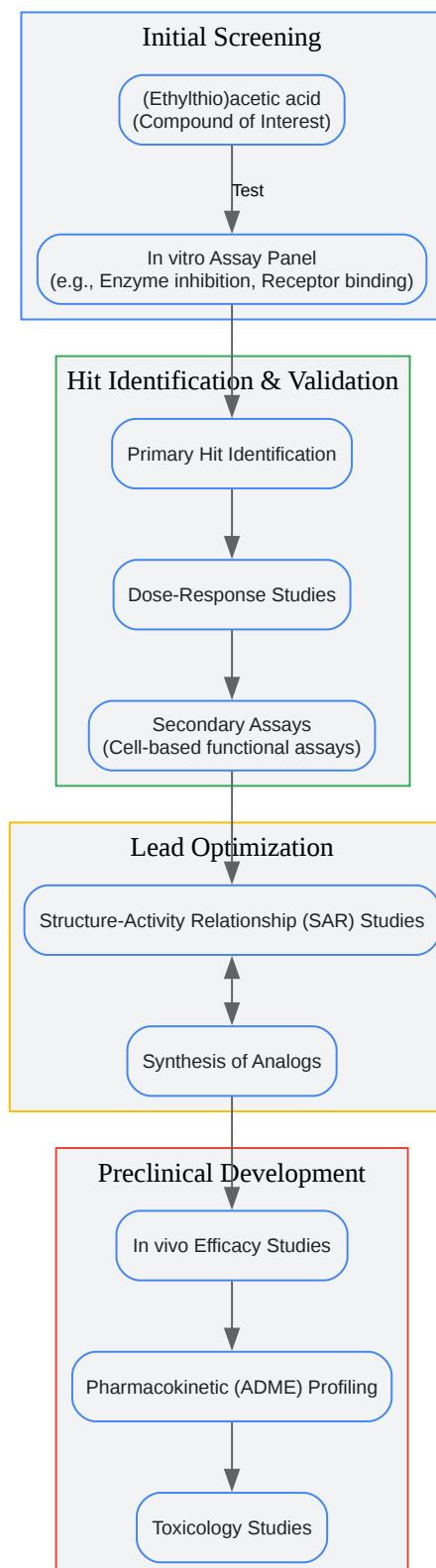
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Figure 2: A logical workflow for drug discovery.

This guide serves as a foundational resource for professionals working with **(Ethylthio)acetic acid**. For any laboratory work, it is imperative to consult the most current Safety Data Sheet and follow all institutional safety guidelines.

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References

- 1. prepchem.com [prepchem.com]
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